

Application Note: Comprehensive Characterization of (2-Methoxypyridin-4-yl)methanamine Hydrochloride

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Compound of Interest

Compound Name: (2-Methoxypyridin-4-yl)methanamine hydrochloride
CAS No.: 149532-90-1
Cat. No.: B1602368

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Abstract

This application note provides a detailed guide for the comprehensive characterization of **(2-Methoxypyridin-4-yl)methanamine hydrochloride**, a key intermediate in pharmaceutical synthesis. Ensuring the identity, purity, and stability of such compounds is critical for drug development and manufacturing. This document outlines a multi-faceted analytical approach, detailing the theoretical basis and practical protocols for structural elucidation, purity assessment, and physicochemical analysis. The methodologies described herein are grounded in established scientific principles and adhere to industry standards, providing researchers, scientists, and drug development professionals with a robust framework for quality control and assurance.

Introduction: The Imperative for Rigorous Characterization

(2-Methoxypyridin-4-yl)methanamine hydrochloride is a substituted pyridine derivative of significant interest in medicinal chemistry and pharmaceutical development. The presence of a methoxy group, a pyridine ring, and a primary amine function imparts specific chemical properties that make it a versatile building block. The hydrochloride salt form is often preferred to enhance stability and solubility.

The rigorous characterization of this compound is a non-negotiable prerequisite for its use in any downstream application, particularly in the synthesis of Active Pharmaceutical Ingredients (APIs). A thorough analytical workflow confirms the chemical identity, quantifies impurities, and determines critical physicochemical properties. This ensures batch-to-batch consistency, process control, and ultimately, the safety and efficacy of the final drug product. This guide presents a suite of orthogonal analytical techniques designed to provide a comprehensive profile of **(2-Methoxypyridin-4-yl)methanamine hydrochloride**.

Physicochemical Properties

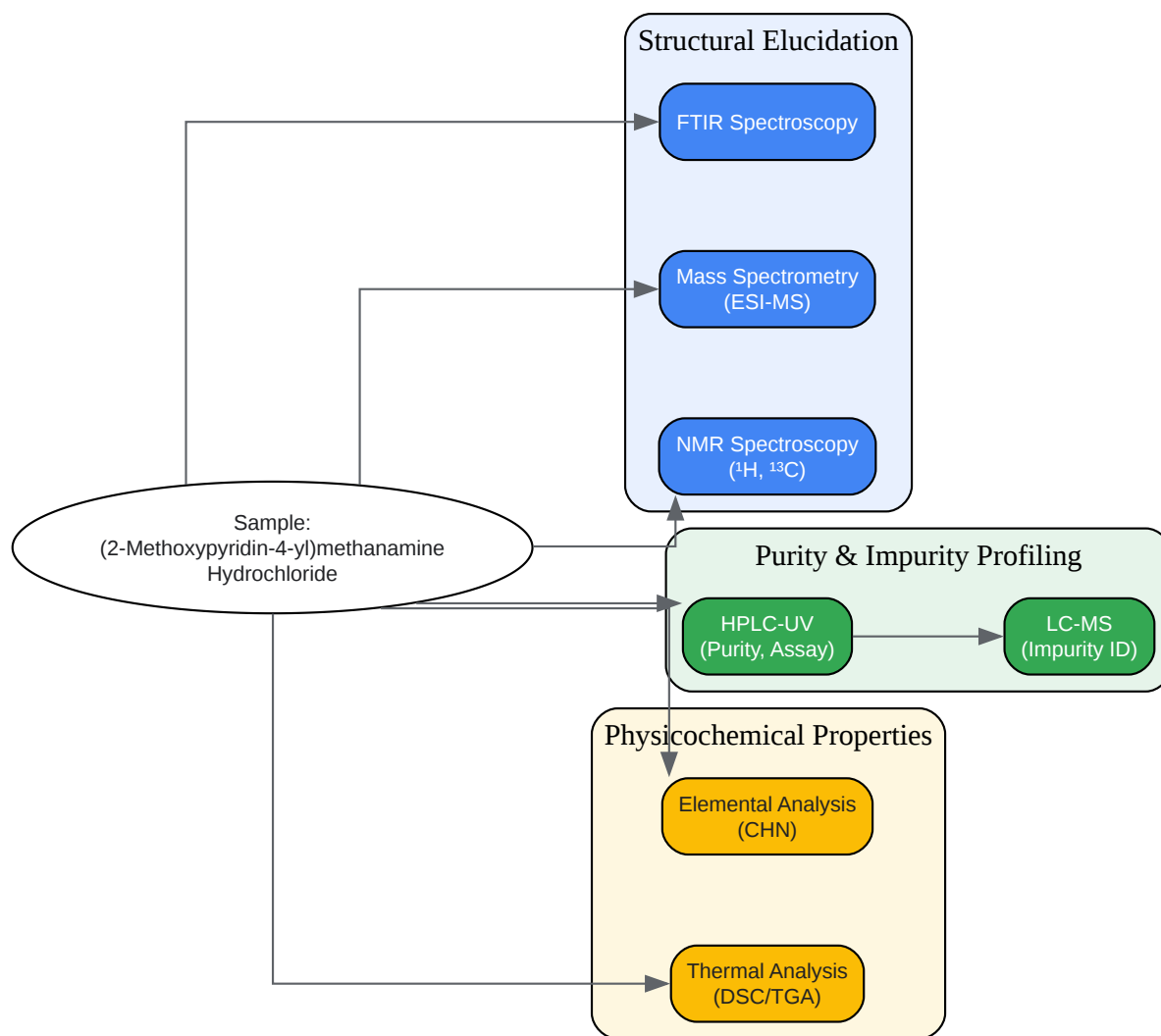
A foundational understanding of the compound's properties is essential for selecting appropriate analytical techniques and interpreting data.

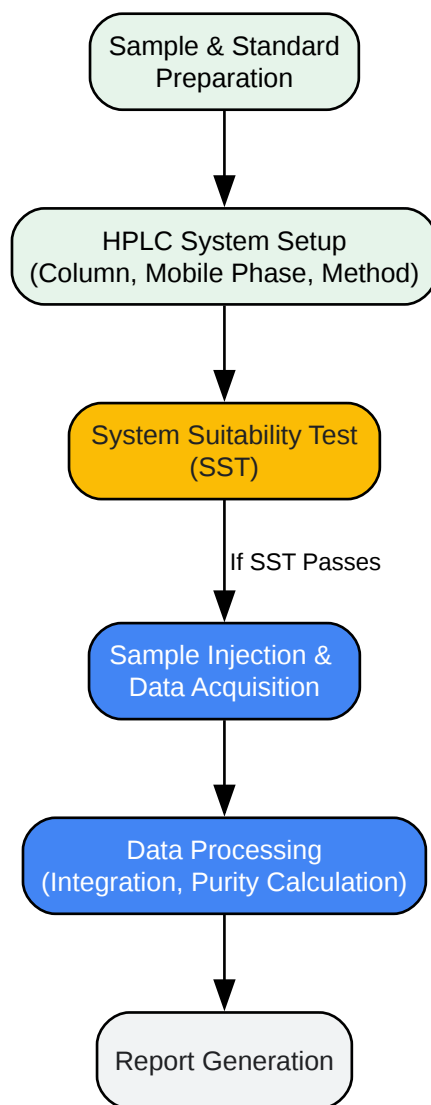
Property	Value	Source
Molecular Formula	C ₇ H ₁₁ ClN ₂ O	(Calculated for the mono-hydrochloride)
Molecular Weight	174.63 g/mol	(Calculated for the mono-hydrochloride)
Molecular Formula (Dihydrochloride)	C ₇ H ₁₂ Cl ₂ N ₂ O	PubChem CID: 70701081[1]
Molecular Weight (Dihydrochloride)	211.09 g/mol	PubChem CID: 70701081[1]
Appearance	Expected to be a solid, potentially crystalline	General knowledge of amine hydrochlorides
Solubility	Expected to be soluble in water and polar organic solvents like methanol and DMSO	General knowledge of amine hydrochlorides

Note: The compound can exist as a mono- or dihydrochloride salt. The analytical results, particularly molecular weight and elemental analysis, will differ accordingly. This guide will address characterization for the hydrochloride salt, with considerations for both forms.

Integrated Analytical Workflow

A multi-technique approach is crucial for a comprehensive characterization. Each method provides a unique piece of the puzzle, and together they create a self-validating system.





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Sources

- 1. (2-Methoxypyridin-4-yl)methanamine dihydrochloride | C₇H₁₂Cl₂N₂O | CID 70701081 - PubChem [pubchem.ncbi.nlm.nih.gov]

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